

Application Notes and Protocols for TC-2153

Stock Solution Preparation in DMSO

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Compound of Interest

Compound Name: TC-2153
Cat. No.: B15616033

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Introduction

TC-2153 is a potent and selective inhibitor of the Striatal-Enriched protein tyrosine Phosphatase (STEP), a brain-specific phosphatase that plays a crucial role in regulating synaptic function.[1][2][3] Overactivity of STEP has been implicated in several neuropsychiatric and neurodegenerative disorders, including Alzheimer's disease.[2][3][4] By inhibiting STEP, **TC-2153** promotes the tyrosine phosphorylation of key signaling proteins such as ERK1/2, Pyk2, and the glutamate receptor subunit GluN2B, thereby modulating synaptic plasticity and cognitive function.[2][3][5] These application notes provide a detailed protocol for the preparation of a **TC-2153** stock solution using Dimethyl Sulfoxide (DMSO) for use in in vitro and in vivo research settings.

Physicochemical Properties and Storage

Recommendations

A comprehensive understanding of the physicochemical properties of **TC-2153** is essential for accurate and reproducible experimental results. The following table summarizes key

quantitative data for **TC-2153**.

Property	Value	Source
Molecular Weight	355.89 g/mol	[1]
Appearance	Off-white to light yellow solid	[1]
Solubility in DMSO	100 mg/mL (280.99 mM)	[1]
Purity	>98% (typically assessed by HPLC)	[6]
Storage of Powder	-20°C, protected from light	[6]
Stock Solution Storage	-20°C or -80°C in aliquots	[6][7]
Stock Solution Stability	At least 6 months at -20°C	[6]

Note: It is crucial to use freshly opened, anhydrous DMSO for preparing the stock solution, as hygroscopic DMSO can significantly impact the solubility of the product.[1] To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.[6][7]

Experimental Protocol: Preparation of a 10 mM TC-2153 Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **TC-2153** in DMSO. This concentration is a common starting point for subsequent dilutions to achieve desired working concentrations for various assays.

Materials:

- **TC-2153** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Equilibrate **TC-2153** to Room Temperature: Before opening, allow the vial of **TC-2153** powder to warm to room temperature to prevent condensation of moisture.
- Weighing the Compound:
 - Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the desired amount of **TC-2153** powder into the tared tube. To prepare a 10 mM stock solution, the required mass can be calculated using the following formula:
Mass (mg) = Desired Concentration (mM) x Volume (mL) x Molecular Weight (g/mol) / 1000
For 1 mL of a 10 mM solution: Mass (mg) = 10 mM x 1 mL x 355.89 g/mol / 1000 = 3.5589 mg
- Dissolving the Compound:
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **TC-2153** powder.
 - To prepare 1 mL of a 10 mM solution, add 1 mL of DMSO to 3.5589 mg of **TC-2153**.
- Ensuring Complete Dissolution:
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes until the compound is completely dissolved.^[6]
 - If necessary, gentle warming in a 37°C water bath or brief sonication can aid in dissolution. ^{[6][7]} Always check the product information for any temperature sensitivity.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use working volumes (e.g., 10-20 µL) in sterile microcentrifuge

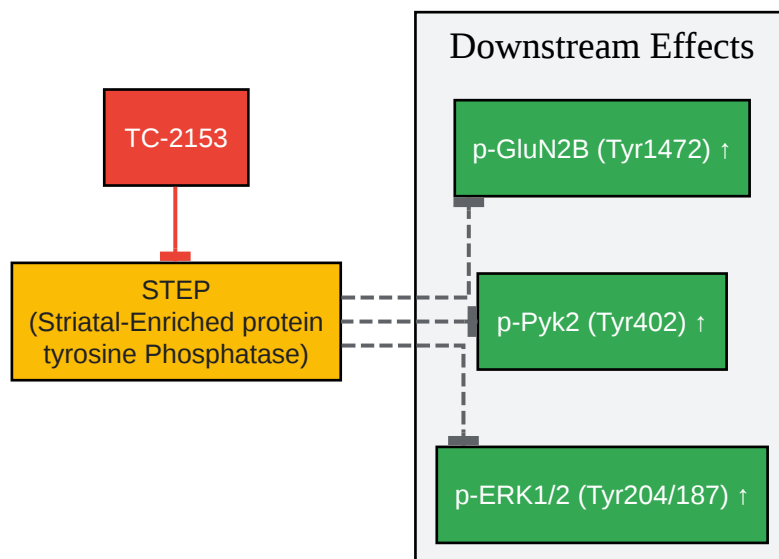
tubes.[6]

- Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation.
- Store the aliquots at -20°C or -80°C, protected from light.[6][7]

Note on Final DMSO Concentration in Assays: High concentrations of DMSO can be toxic to cells and may interfere with some biological assays.[6][8] It is critical to ensure that the final concentration of DMSO in the experimental medium is kept to a minimum, typically below 0.1% (v/v).[6] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Signaling Pathway and Experimental Workflow

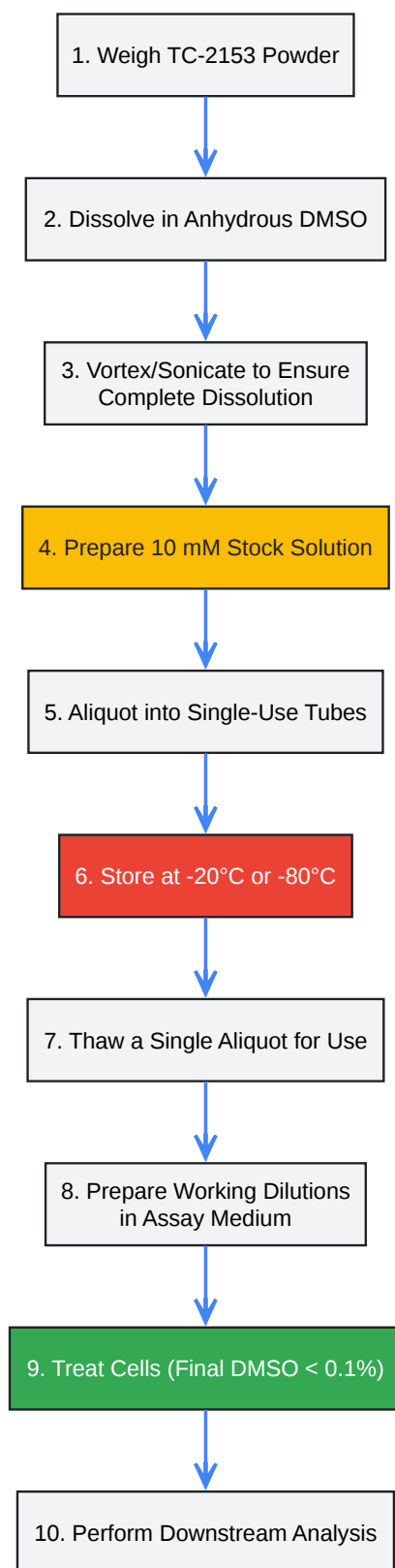
TC-2153 exerts its effects by inhibiting the phosphatase activity of STEP. This leads to an increase in the phosphorylation of several downstream targets, thereby modulating neuronal signaling.



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Caption: Mechanism of action of **TC-2153**.

The following diagram illustrates the general workflow for preparing and using the **TC-2153** stock solution in a typical cell-based assay.



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Caption: Workflow for stock solution preparation.

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- To cite this document: BenchChem. [Application Notes and Protocols for TC-2153 Stock Solution Preparation in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15616033/docs#application-notes-and-protocols-for-tc-2153-stock-solution-preparation-in-dmsol\]](https://www.benchchem.com/product/b15616033/docs#application-notes-and-protocols-for-tc-2153-stock-solution-preparation-in-dmsol)

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